

An In-depth Technical Guide on the Physical Properties of Allyl Ethyl Ether

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Compound of Interest

Compound Name: *Allyl ethyl ether*

Cat. No.: *B1329561*

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This guide provides a comprehensive overview of the boiling point and density of **allyl ethyl ether**, intended for researchers, scientists, and professionals in drug development. It includes key physical data, detailed experimental protocols for verification, and a workflow for property determination.

Core Physical Properties

Allyl ethyl ether, also known as 3-ethoxy-1-propene, is a highly flammable liquid.^[1] It is insoluble in water but miscible with ethanol and diethyl ether.^{[1][2][3][4][5]} Due to its physical characteristics, it is used as an intermediate in the synthesis of other chemicals.^{[5][6]}

Data Presentation

The physical properties of **allyl ethyl ether** are summarized in the table below. The data is compiled from various sources, and minor variations may be observed due to different measurement conditions.

Property	Value	Conditions	References
Boiling Point	65-66 °C	at standard atmospheric pressure (lit.)	[3] [4]
66-67 °C	at 742.9 mmHg	[2]	
67 °C	Not specified	[1]	
Density	0.76 g/mL	at 25 °C (lit.)	[3] [4]
0.765	Not specified	[2]	
0.77	at 20/20 °C	[1]	
Molecular Formula	C5H10O	[2] [3] [7]	
Molecular Weight	86.13 g/mol	[2] [3] [7]	
Flash Point	-20 °C (-4 °F)	[1]	
Refractive Index	1.388	at 20 °C (lit.)	[3]
1.39	Not specified	[1]	

Experimental Protocols

The following sections detail the methodologies for the experimental determination of the boiling point and density of **allyl ethyl ether**.

2.1. Determination of Boiling Point (Micro-Reflux Method)

This method is suitable for small volumes of liquid and provides a reasonably accurate measurement.[\[8\]](#)

Apparatus:

- Small test tube (e.g., 150mm diameter)
- Hot plate with magnetic stirrer

- Small magnetic stirring bar
- Thermometer (-10 to 110 °C range)
- Clamps and stand
- Pasteur pipette
- Metal heating block

Procedure:

- Add approximately 0.5 mL of **allyl ethyl ether** and a small magnetic stirring bar into the test tube using a Pasteur pipette.[8]
- Place the test tube in the metal heating block on the hot plate stirrer and clamp it securely.[8]
- Clamp the thermometer and position it so the bulb is about 1 cm above the surface of the liquid.[8]
- Turn on the stirrer to ensure gentle mixing.[8]
- Begin heating the sample and observe for boiling (formation of bubbles) and the condensation of vapor on the walls of the test tube (refluxing).[8] A ring of condensing liquid should be visible.[8]
- Adjust the thermometer so that the bulb is at the level of this condensation ring to ensure an accurate reading of the vapor temperature.[8]
- When the liquid is gently refluxing, the temperature reading on the thermometer should stabilize. This stable temperature is the boiling point of the liquid.[8]
- Record the temperature. Do not allow the sample to boil dry.[8]
- Once the measurement is complete, turn off the heat and allow the apparatus to cool.

2.2. Determination of Density

The density of a liquid can be determined by measuring the mass of a known volume.^[9]

Apparatus:

- Electronic balance (accurate to at least 0.01 g)
- Graduated cylinder (e.g., 25 mL or 50 mL) or a more precise volumetric flask or pycnometer
- Beaker
- Thermometer

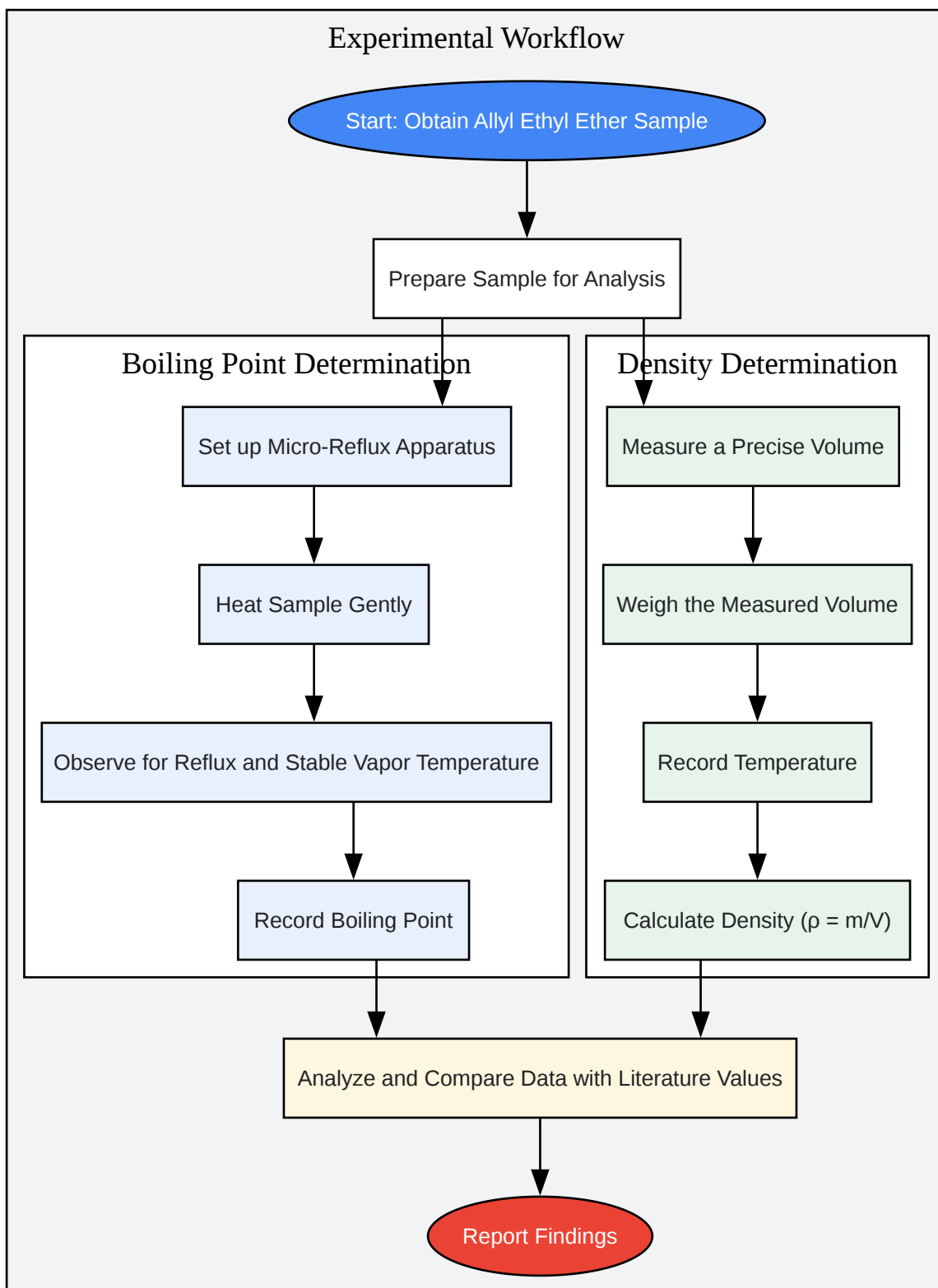
Procedure:

- Ensure the graduated cylinder is clean and dry.
- Place the empty graduated cylinder on the electronic balance and tare the balance to zero.^[9]
- Carefully pour a specific volume of **allyl ethyl ether** into the graduated cylinder (e.g., 20 mL). Read the volume from the bottom of the meniscus at eye level to avoid parallax error.^[9]
- Record the exact volume.
- Place the graduated cylinder containing the **allyl ethyl ether** back on the tared balance and record the mass of the liquid.^[9]
- Use the thermometer to measure and record the temperature of the liquid, as density is temperature-dependent.
- Calculate the density using the formula: $\text{Density } (\rho) = \text{Mass } (m) / \text{Volume } (V)$.^[9]
- For improved accuracy, the procedure should be repeated multiple times, and the average density should be calculated.^{[9][10]}

Mandatory Visualizations

Workflow for Determination of Physical Properties

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of a liquid sample like **allyl ethyl ether**.



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Caption: Logical workflow for the experimental determination of boiling point and density.

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